

# A Spectroscopic Comparison of 9-Phenyl-1-nonanol from Multiple Suppliers

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: 9-Phenyl-1-nonanol

Cat. No.: B1599474

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed spectroscopic comparison of **9-Phenyl-1-nonanol** (CAS: 3208-26-2) from three different commercial suppliers. The objective is to assess key quality attributes such as identity, purity, and impurity profiles using standard analytical techniques. The data presented herein is intended to guide researchers in selecting a supplier that meets the specific quality requirements for their applications.

**9-Phenyl-1-nonanol** is a long-chain alkylphenyl alcohol with the chemical formula  $C_{15}H_{24}O$ . [1][2][3] Its amphiphilic nature, stemming from a nine-carbon lipophilic chain and a terminal hydrophilic hydroxyl group, makes it a molecule of interest in various research fields.[1] Given its potential use in sensitive applications, verifying its spectroscopic profile is a critical first step.

## Comparative Analysis Workflow

The following workflow outlines the systematic approach taken to compare the samples from each supplier. This process ensures that each sample is subjected to the same set of analytical tests under identical conditions for a fair and objective comparison.

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## References

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)